

# (R)-ND-336: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: (R)-ND-336

Cat. No.: B15574580

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**(R)-ND-336** is a potent and highly selective small-molecule inhibitor of matrix metalloproteinase-9 (MMP-9).[1][2][3] This document provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and key experimental data, intended to support further research and development efforts.

## Chemical Structure and Properties

**(R)-ND-336** is a thiirane-based compound, and its specific stereochemistry is crucial for its potent and selective inhibitory activity against MMP-9.[3][4]

Table 1: Physicochemical Properties of **(R)-ND-336**

| Property         | Value        | Reference |
|------------------|--------------|-----------|
| CAS Number       | 2252493-33-5 | [1]       |
| Purity           | >95%         | [2][5]    |
| Water Solubility | 4.9 mg/mL    | [3]       |

## Mechanism of Action

**(R)-ND-336** acts as a slow-binding, mechanism-based inhibitor of MMP-9.[3][6] The inhibitory mechanism involves the Glu-404 residue at the active site of MMP-9 abstracting a proton from **(R)-ND-336**. This leads to the formation of a thiolate that tightly coordinates with the zinc ion in the enzyme's active site, resulting in very slow reversal of inhibition.[6] This mechanism contributes to its long residence time on MMP-9.[1][6]

## Biological Activity and Selectivity

**(R)-ND-336** demonstrates high potency and selectivity for MMP-9 over other matrix metalloproteinases.

Table 2: Inhibitory Activity of **(R)-ND-336** against various MMPs

| Target     | Ki (nM)    | Reference |
|------------|------------|-----------|
| MMP-9      | 19         | [1][2][6] |
| MMP-2      | 127        | [1]       |
| MMP-14     | 119        | [1]       |
| MMP-8      | 8590 ± 230 | [2][6]    |
| Other MMPs | >100,000   | [1]       |

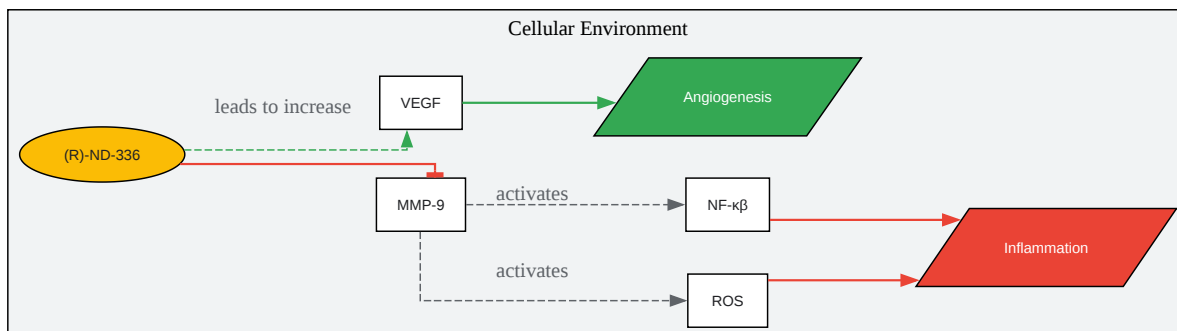
The selectivity for MMP-9 over MMP-8 is particularly noteworthy, as MMP-8 is considered to have a beneficial role in wound healing, while elevated MMP-9 activity is detrimental.[2][3][6]

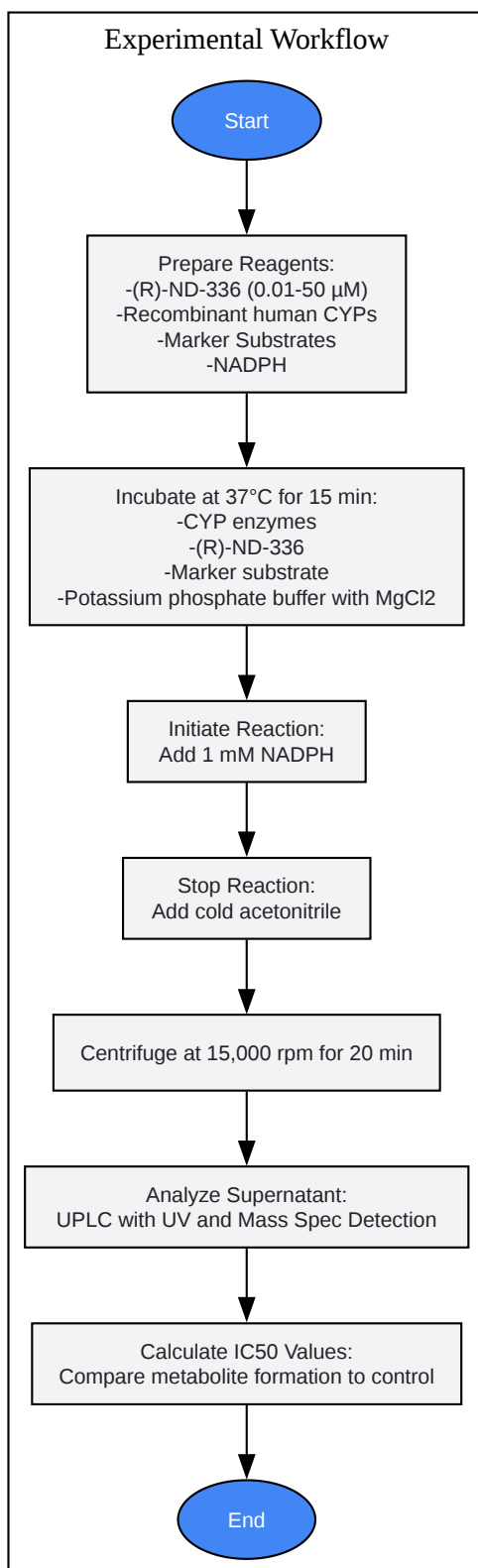
Table 3: In Vitro and In Vivo Properties of **(R)-ND-336**

| Parameter                             | Value           | Condition  | Reference                               |
|---------------------------------------|-----------------|------------|-----------------------------------------|
| MMP-9 Residence Time                  | 300 min         | In Vitro   | <a href="#">[1]</a> <a href="#">[6]</a> |
| Cytotoxicity (IC50)                   | 143 $\mu$ M     | In Vitro   | <a href="#">[1]</a>                     |
| Therapeutic Index (IC50/Ki for MMP-9) | 7530            | In Vitro   | <a href="#">[1]</a>                     |
| AUC (Topical)                         | 1.3 $\mu$ M·min | db/db mice | <a href="#">[1]</a>                     |
| AUC (Intravenous)                     | 35 $\mu$ M·min  | db/db mice | <a href="#">[1]</a>                     |

## Signaling Pathways

**(R)-ND-336** has been shown to modulate key signaling pathways involved in inflammation and angiogenesis. By inhibiting MMP-9, it indirectly leads to a decrease in reactive oxygen species (ROS) and nuclear factor kappa beta (NF- $\kappa$ B), which are key mediators of inflammation.[\[2\]](#)[\[5\]](#) Furthermore, it has been observed to increase levels of Vascular Endothelial Growth Factor (VEGF), a critical signaling protein in angiogenesis.[\[2\]](#)[\[5\]](#)





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